

A71623 solubility and vehicle preparation

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Compound of Interest

Compound Name: A71623

Cat. No.: B1666408

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A71623 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive technical information for the solubility and vehicle preparation of **A71623**, a potent and selective CCK-A (CCK1) receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **A71623**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **A71623**.^[1] It is soluble in DMSO up to 50 mg/mL.^[1]

Q2: Can I dissolve **A71623** directly in an aqueous buffer like PBS?

A2: Yes, **A71623** is soluble in 20 mM Phosphate-Buffered Saline (PBS) up to 1.0 mg/mL. For concentrations higher than this, it is recommended to first dissolve the compound in DMSO and then perform a serial dilution into the aqueous buffer.

Q3: What is a suitable vehicle for in vivo animal studies?

A3: A commonly used vehicle for in vivo administration of **A71623** in mice is 20 mM PBS.^[2]

Q4: How should I store the lyophilized **A71623** powder and its stock solutions?

A4:

- Lyophilized Powder: Store desiccated at -20°C for long-term storage (up to one year) or at 4°C for short-term use.[\[1\]](#)
- Stock Solutions: Once prepared, aliquot the stock solution to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Solubility Data

The following table summarizes the solubility of **A71623** in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50 mg/mL	59.46 mM	May require sonication. Use newly opened, anhydrous DMSO for best results. [1]
20 mM PBS (pH 7.4)	1.0 mg/mL	1.19 mM	Suitable for direct dissolution at lower concentrations.

Molecular Weight of **A71623**: 840.96 g/mol [\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (50 mg/mL)

This protocol describes how to prepare a 50 mg/mL stock solution of **A71623** in DMSO.

- Pre-treatment: Bring the lyophilized **A71623** vial and anhydrous DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of **A71623** powder in a sterile microcentrifuge tube. For example, weigh 5 mg of **A71623**.

- **Solvent Addition:** Add the calculated volume of DMSO to achieve a 50 mg/mL concentration. For 5 mg of powder, add 100 μ L of DMSO.
- **Dissolution:** Vortex the solution gently. If the peptide does not dissolve completely, sonicate the tube in a water bath for 5-10 minutes until the solution is clear.^[1]
- **Storage:** Aliquot the stock solution into smaller volumes in sterile, light-protected tubes and store at -20°C or -80°C.^[1]

Protocol 2: Preparation of a Working Solution for In Vivo Studies via Dilution

This protocol details the preparation of a final working solution in PBS from a DMSO stock, a common procedure for intraperitoneal (i.p.) injections.

- **Thawing:** Thaw a frozen aliquot of the **A71623** DMSO stock solution at room temperature.
- **Calculation:** Determine the final volume and concentration needed for your experiment. For example, to prepare 1 mL of a 0.1 mg/mL working solution.
- **Dilution:** Withdraw the required volume of the DMSO stock (e.g., 2 μ L of a 50 mg/mL stock).
- **Mixing:** Add the DMSO stock dropwise to the vehicle (e.g., 998 μ L of sterile 20 mM PBS) while gently vortexing. This slow, dropwise addition is critical to prevent precipitation.^[3]
- **Final Check:** Ensure the final solution is clear and free of any precipitate before administration. The final concentration of DMSO should be kept as low as possible (ideally <1%) to avoid solvent-induced toxicity.

Troubleshooting Guide

Q: My **A71623** powder won't dissolve completely in PBS.

A: The aqueous solubility of **A71623** is limited (≤ 1 mg/mL). If you require a higher concentration, or if dissolution is slow, prepare a concentrated stock solution in DMSO first and then dilute it into your aqueous buffer as described in Protocol 2. Using sonication can also help dissolve peptides in aqueous solutions.^[4]

Q: When I dilute my DMSO stock solution into PBS, the solution turns cloudy or a precipitate forms. What should I do?

A: Precipitation upon dilution into an aqueous buffer is a common issue. Here are some steps to resolve it:

- **Reduce Final Concentration:** Your target concentration may be above the solubility limit in the final vehicle. Try preparing a more dilute working solution.
- **Slow, Dropwise Addition:** Add the DMSO stock very slowly to the PBS while the PBS is being vortexed or stirred. This helps the compound disperse and dissolve rather than crashing out of solution.[\[3\]](#)
- **Warm the Aqueous Buffer:** Gently warming the PBS to 37°C before adding the DMSO stock can sometimes improve solubility.
- **Use a Co-solvent:** For difficult-to-dissolve compounds, sometimes a formulation including co-solvents like PEG300 or Tween-80 is necessary, though this requires further validation for your specific experimental model.[\[5\]](#)

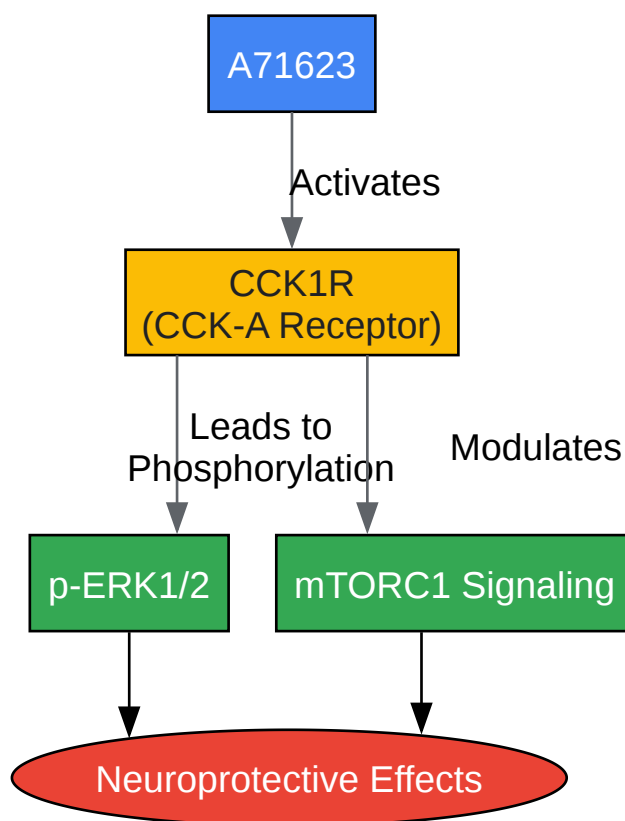
Q: Is **A71623** stable in solution?

A: Peptide solutions can be susceptible to degradation. For best results, prepare fresh working solutions for each experiment from a frozen stock.[\[6\]](#) Avoid repeated freeze-thaw cycles of the stock solution by creating single-use aliquots.[\[1\]](#) Protect solutions from light.

Visualizations

A71623 Signaling Pathway

A71623 acts as an agonist at the Cholecystokinin 1 Receptor (CCK1R). This binding initiates downstream signaling cascades, including the phosphorylation of ERK1/2 and the modulation of the mTORC1 signaling pathway, which are crucial for neuronal function and protection.[\[2\]](#)[\[7\]](#)
[\[8\]](#)

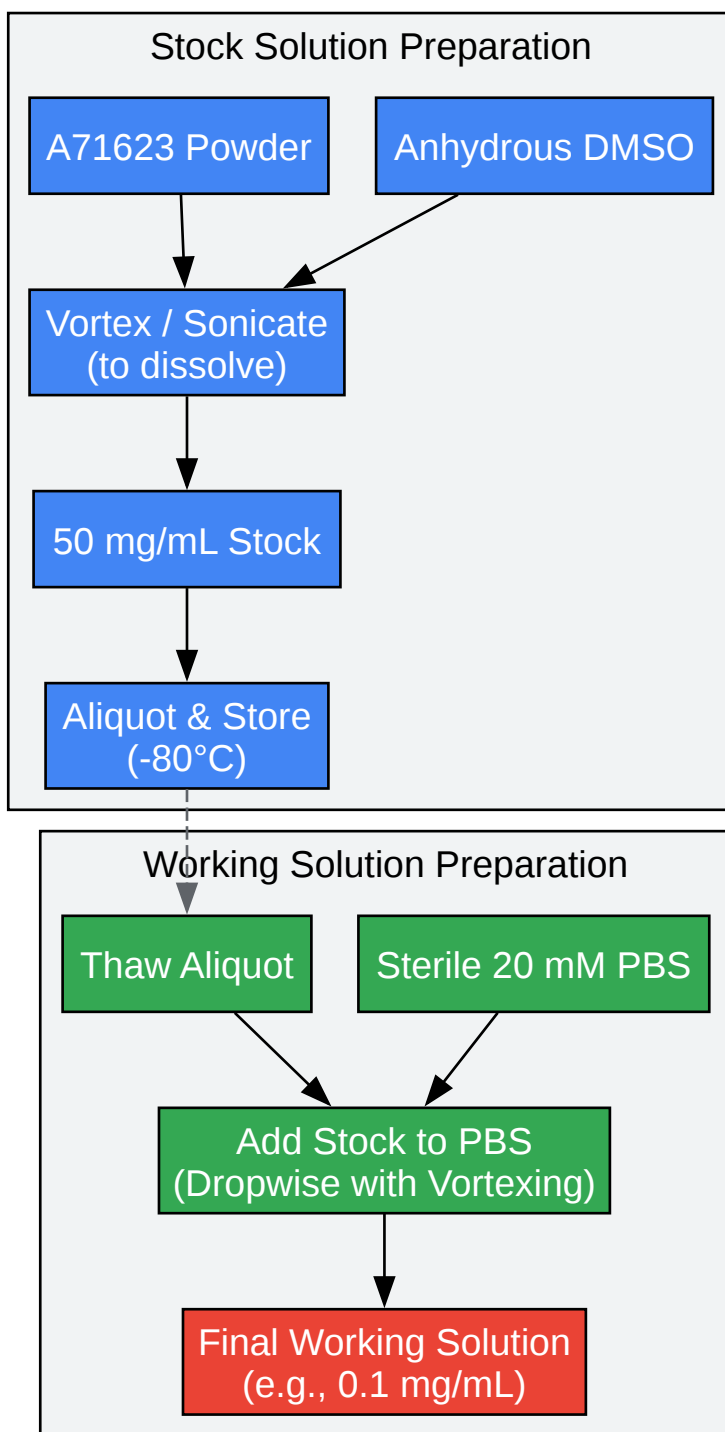


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Caption: Simplified signaling pathway of **A71623** via the CCK1R receptor.

Experimental Workflow for Vehicle Preparation

This diagram illustrates the recommended workflow for preparing an **A71623** working solution for in vivo experiments.



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Caption: Workflow for preparing **A71623** from powder to final working solution.

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